

Technical Support Center: 2-[4-(2-Methoxyethoxy)phenyl]acetonitrile

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Compound of Interest

Compound Name: 2-[4-(2-Methoxyethoxy)phenyl]acetonitrile
CAS No.: 352547-54-7
Cat. No.: B2576475

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Welcome to the dedicated technical support guide for **2-[4-(2-Methoxyethoxy)phenyl]acetonitrile**. This resource is designed for researchers, scientists, and degradation characteristics of this molecule. We will explore its likely degradation pathways, offer solutions to common experimental challenges,

Frequently Asked Questions (FAQs)

This section addresses fundamental questions regarding the handling, stability, and analysis of **2-[4-(2-Methoxyethoxy)phenyl]acetonitrile**.

Q1: What are the primary chemical liabilities and expected degradation pathways for **2-[4-(2-Methoxyethoxy)phenyl]acetonitrile**?

A1: Based on its chemical structure, the molecule possesses two primary points of reactivity susceptible to degradation under common experimental

- **Hydrolysis of the Nitrile Group:** The nitrile ($\text{-C}\equiv\text{N}$) functional group is the most significant chemical liability. It is susceptible to both acid- and base-catalyzed hydrolysis, yielding 2-[4-(2-methoxyethoxy)phenyl]acetic acid as the major degradation product. This is a common degradation pathway for nitrile-containing compounds.
- **Oxidation:** The benzylic position (the $\text{-CH}_2\text{-}$ group adjacent to the phenyl ring and nitrile) and the ether linkages are potential sites for oxidative degradation. In the presence of light or metal ions, a complex mixture of byproducts could form, although this is generally less facile than nitrile hydrolysis.

Q2: What are the optimal storage conditions to ensure the long-term stability of this compound?

A2: To minimize degradation, the compound should be stored in a cool, dry, and dark environment. An inert atmosphere (e.g., argon or nitrogen) is recommended. The compound should be stored in a tightly sealed container at the recommended temperature, protected from light.

Q3: Which analytical techniques are most suitable for developing a stability-indicating method for this compound?

A3: A stability-indicating analytical method is one that can accurately quantify the active ingredient without interference from degradation products, products. The most powerful and commonly used technique is High-Performance Liquid Chromatography (HPLC), preferably with a photodiode array (PDA) detector.

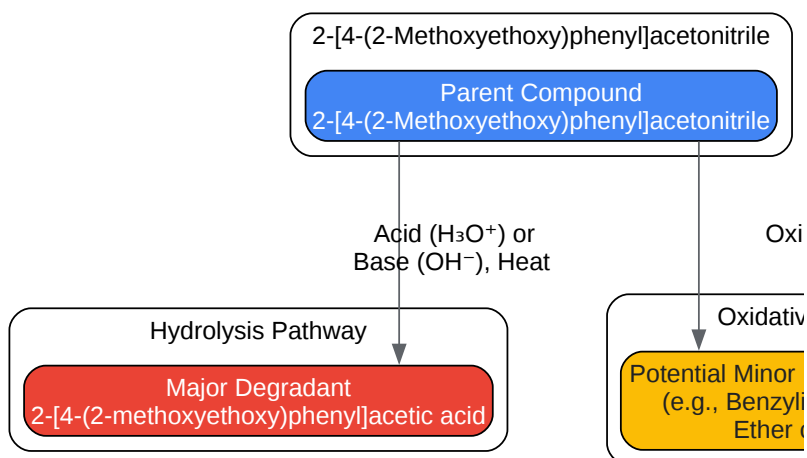
- HPLC-PDA allows for the separation of the parent compound from its degradants and provides spectral purity information for the peaks.
- LC-MS is invaluable for identifying unknown degradation products by providing molecular weight and fragmentation data, which is crucial for elucidating degradation pathways.

Q4: Is **2-[4-(2-Methoxyethoxy)phenyl]acetonitrile** expected to be sensitive to light?

A4: Yes, compounds containing aromatic chromophores are often susceptible to photolytic degradation.^{[3][8]} Exposure to UV or even high-intensity visible light can lead to complex degradation pathways. Therefore, all solutions and solid samples should be protected from light during storage and handling. A pH

Predicted Degradation Pathways

The following diagram illustrates the most probable degradation routes for **2-[4-(2-Methoxyethoxy)phenyl]acetonitrile** based on its functional group

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Caption: Predicted degradation pathways of 2-[4-(2-methoxyethoxy)phenyl]acetonitrile.

Troubleshooting Guide: Experimental Challenges

This guide provides solutions to specific issues that may arise during stability and degradation studies.

Observation / Issue	Potential Root Cause
A new, more polar peak appears in my HPLC chromatogram after acid/base stress testing.	This is the classic signature of nitrile hydrolysis. The resulting carboxylic acid is more polar than the parent nitrile, leading to a shorter retention time on a reverse-phase HPLC column.
Degradation rates are inconsistent and not reproducible between experiments.	Lack of precise control over key reaction parameters is the likely cause. Degradation kinetics are highly sensitive to temperature, pH, and concentration of the stressor. ^[10]
Oxidative degradation with H_2O_2 results in multiple small peaks and poor mass balance (>10% loss).	This suggests that the oxidative conditions are too harsh, leading to multiple, complex degradation pathways or the formation of non-UV active or volatile products that are not detected by the analytical method. ^[2]
Significant degradation is observed in the 'control' sample during a photostability study.	The control sample (protected from light, e.g., wrapped in aluminum foil) is degrading, indicating that heat or another factor, not light, is causing the degradation. ^[3]

Experimental Protocols: Forced Degradation Study

A forced degradation or stress testing study is essential to establish the intrinsic stability of a molecule and to develop a stability-indicating analytical method for the active ingredient (API).^[1]

Workflow for Forced Degradation Study

Caption: General workflow for a forced degradation study.

Detailed Step-by-Step Methodology

1. Preparation of Stock Solution:

- Prepare a stock solution of **2-[4-(2-Methoxyethoxy)phenyl]acetonitrile** at a concentration of 1 mg/mL in a suitable solvent like acetonitrile.^[3]

2. Acid Hydrolysis:

- Mix 1 mL of the stock solution with 1 mL of 0.1 M HCl.
- Keep the solution in a sealed vial at 60°C.
- Withdraw aliquots at specified time points (e.g., 2, 4, 8, 24 hours).
- Before analysis, cool the aliquot to room temperature, neutralize with an equivalent amount of 0.1 M NaOH, and dilute to the target concentration with water.
- Self-Validation: A control sample containing 1 mL of stock and 1 mL of water should be stored under the same conditions.^[13]

3. Base Hydrolysis:

- Mix 1 mL of the stock solution with 1 mL of 0.1 M NaOH.
- Keep the solution at 60°C.
- Withdraw aliquots at specified time points.
- Before analysis, cool, neutralize with 0.1 M HCl, and dilute to the target concentration.
- Self-Validation: Use the same control as in the acid hydrolysis study.

4. Oxidative Degradation:

- Mix 1 mL of the stock solution with 1 mL of 3% H₂O₂.
- Keep the solution at room temperature, protected from light.
- Monitor the reaction at various time points.
- Dilute with the mobile phase for analysis.
- Self-Validation: A control sample of 1 mL of stock and 1 mL of water should be stored under the same conditions.^[3]

5. Thermal Degradation:

- Solid State: Store a small amount of the solid compound in an oven at 70°C. Periodically dissolve a sample for analysis.^[9]
- Solution State: Store a solution of the compound (in a stable solvent like acetonitrile/water) at 70°C in the dark.
- Analyze samples at various time points.

6. Photolytic Degradation:

- Expose a solution of the compound to a calibrated light source that provides both UV and visible output (as per ICH Q1B guidelines).
- Self-Validation: A control sample should be wrapped in aluminum foil to completely exclude light and placed alongside the exposed sample to expose.
- Analyze both the exposed and control samples at a final time point.

References

- BenchChem. (n.d.). Preventing degradation of 2-(3-Hydroxy-4-methoxyphenyl)acetonitrile during storage. Benchchem. [https://vertexaisearch.cloud.reCXhV6nxyiPSBiFRF9PfiLRgk3G7_CGeOhtJ9QaNkvx6JK0Bwb8xkP2ZZBmhxgBpb1oCEwX1z-9UWTuwgyXK0x-7Hqc6nBs9EdSKsSPLaY3ccmFuawj71j-uzNt923-VgbMHAACBpjmlvuQ==]
- Sharma, L. (2021, November 15). ANALYTICAL METHODS FOR THE DEGRADATION OF PHYTOCONSTITUENTS. International Journal of Crea
- Singh, S., et al. (n.d.). Degradation pathway of drug. ResearchGate. [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEWBxyfHclChu0toZYixXgzFW_nkNxFuGhKuN_ey6P73doABmRM4WwcJfJ4y8vmxoETO0rqKWw4gBPtYGMXokBkky9Ji1yV9FI-qd8TSh1fXPBln99TXm9WPGyUOAFSNvZofLCd1qRYKKOIV3vS5C6LR0_3C4DIWASOILcCM2gFjHnqfq2YaCmUJQ==]
- Khushbu, A. T., et al. (2016). development of forced degradation and stability indicating studies for drug substance and drug product. International . [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFS-SQwTz1K0iOMNG_pmwX4CY5fSht-ac610uiCx9Z81xwcRb-CYXWr6cXJctseluBn_DPQjDyk1lbnLrGLoYDCWB9xuh40GiRqAb230tgBwUWg==]
- Pawar, S. S., et al. (2021, September 15). Stability Indicating HPLC Method Development –A Review. International Journal of Trend in Scientific Re
- Klick, S., et al. (2005). A New Approach to Forced Degradation Studies Using Anhydrous Conditions. Pharmaceutical Technology. [<https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHhHoeqyIRd8ytKDhrESloH5ZpdrnM7tZSykYctrScPvY5TzwpAR5dqE7XAQuEgKTOZu0yDUP7CL99q2ejSSi7KPU--jkfJKQga69ZxXuFrhaM3xB3XONyu04Odde5OIduqee4vJKwL4w6QoMtHBZwWSh4ybly0BhRxlV44anZ9w5MXUq57WMGohcPJ4YdhRvrcVCZKY-LOOZd0CJLu>
- Jain, R., & Gupta, R. (2014). Development of forced degradation and stability indicating studies of drugs—A review. International Journal of Pharm; [<https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGu6gLY1savOtNShdu6zfvoxhbuns1fpkNtCRbG3JZle55ZHM9zG9FrlsUO6TO4LbCaQNOJeFA969MZFYsYdm62hIsclBVXxfba-vA==>]
- Organic Syntheses. (n.d.). p-METHOXYPHENYLACETONITRILE. [<https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHhHoeqyIRd8ytKDhrESloH5ZpdrnM7tZSykYctrScPvY5TzwpAR5dqE7XAQuEgKTOZu0yDUP7CL99q2ejSSi7KPU--jkfJKQga69Z>
- Engberts, J. B. F. N., et al. (2005). Kinetics of hydrolysis of 4-methoxyphenyl-2,2-dichloroethanoate in binary water–cosolvent mixtures; the role of : 1871-1877. [<https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHhHoeqyIRd8ytKDhrESloH5ZpdrnM7tZSykYctrScPvY5TzwpAR5dqE7XAQuEgKTOZu0yDUP7CL99q2ejSSi7KPU--jkfJKQga69Z>
- Li, C., et al. (2015). Enzymatic degradation of aliphatic nitriles by Rhodococcus rhodochrous BX2, a versatile nitrile-degrading bacterium. Bioresour; [<https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHhHoeqyIRd8ytKDhrESloH5ZpdrnM7tZSykYctrScPvY5TzwpAR5dqE7XAQuEgKTOZu0yDUP7CL99q2ejSSi7KPU--jkfJKQga69Z>
- Heiba, E. I., et al. (1974). Oxidation of Styrene Derivatives by S2O8(2-)-Cu(II) in Acetic Acid and Acetonitrile. Reaction Paths. The Journal of Organ; [<https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHhHoeqyIRd8ytKDhrESloH5ZpdrnM7tZSykYctrScPvY5TzwpAR5dqE7XAQuEgKTOZu0yDUP7CL99q2ejSSi7KPU--jkfJKQga69Z>
- Bhaskar, R. D., et al. (2020). Current Trend in Performance of Forced Degradation Studies for Drug Substance and Drug Product's. Journal of Drug; [<https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHhHoeqyIRd8ytKDhrESloH5ZpdrnM7tZSykYctrScPvY5TzwpAR5dqE7XAQuEgKTOZu0yDUP7CL99q2ejSSi7KPU--jkfJKQga69Z>
- Zhao, J., et al. (2006). Visible Photooxidation of Dibenzothiophenes Sensitized by 2-(4-Methoxyphenyl)-4, 6-diphenylpyrylium: An Electron Transfer; [<https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHhHoeqyIRd8ytKDhrESloH5ZpdrnM7tZSykYctrScPvY5TzwpAR5dqE7XAQuEgKTOZu0yDUP7CL99q2ejSSi7KPU--jkfJKQga69Z>
- Bajaj, S., et al. (2021). Futuristic review on progress in force degradation studies and stability indicating assay method for some antiviral drugs. GS; [<https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHhHoeqyIRd8ytKDhrESloH5ZpdrnM7tZSykYctrScPvY5TzwpAR5dqE7XAQuEgKTOZu0yDUP7CL99q2ejSSi7KPU--jkfJKQga69Z>
- Kumar, V., & Kumar, P. (2020). Forced degradation studies for drug substances and drug products- scientific and regulatory considerations. Resear; [<https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHhHoeqyIRd8ytKDhrESloH5ZpdrnM7tZSykYctrScPvY5TzwpAR5dqE7XAQuEgKTOZu0yDUP7CL99q2ejSSi7KPU--jkfJKQga69Z>
- Kumar, S., et al. (2023). A stability-indicating reverse phase-HPLC method development and validation for newly approved drug, Belzutifan in bulk. [<https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHhHoeqyIRd8ytKDhrESloH5ZpdrnM7tZSykYctrScPvY5TzwpAR5dqE7XAQuEgKTOZu0yDUP7CL99q2ejSSi7KPU--jkfJKQga69Z>
- Krzek, J., et al. (2013). Stability-Indicating HPLC Method for the Determination of Cefcapene Pivoxil. Chromatographia, 76(21-22), 1447-1454. [<https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHhHoeqyIRd8ytKDhrESloH5ZpdrnM7tZSykYctrScPvY5TzwpAR5dqE7XAQuEgKTOZu0yDUP7CL99q2ejSSi7KPU--jkfJKQga69Z>
- Liao, C. L., et al. (2008). Development and Validation of a Stability Indicating HPLC Method for the Determination of Buprenorphine in Transdermal; [<https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHhHoeqyIRd8ytKDhrESloH5ZpdrnM7tZSykYctrScPvY5TzwpAR5dqE7XAQuEgKTOZu0yDUP7CL99q2ejSSi7KPU--jkfJKQga69Z>

- Vijaya, V., et al. (2012). Validated stability-indicating HPLC method for simultaneous estimation of Ofloxacin and Satranidazole from pharmaceuticals. *Journal of Pharmaceutical Sciences*, 101(12), 1219-1229. [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQY9IrZITP1z3fWxmIVSjVWvcyEJZVCXeKF4NUe0Exdzexb4PHptx_xf5GmMRfTXIfWErCID0IB5jVrnRHAIZklWnMMS40MLLw2KkJaWu7yBA3Uxm9Wkp0uzkGEw==]
- Szabo, Z. A., & Orgovan, G. (2022). Photosensitivity Reactions Induced by Photochemical Degradation of Drugs. *Advanced Pharmaceutical Bulletin*. [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEXrIXmkJTeMoOFB5wxF_Qzhdax1NTJIM23oNWv-yWPfwngPGyGwUalbd3f9XEEne3Fb74PkAdWRlkUoVxET_60xjCBVT2gVt]

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- ijmr.net.in [ijmr.net.in]
- Stability-Indicating HPLC Method for the Determination of Cefcapene Pivoxil - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/123456789/)]
- researchgate.net [researchgate.net]
- Photosensitivity Reactions Induced by Photochemical Degradation of Drugs [apb.tbzmed.ac.ir]
- ijrpp.com [ijrpp.com]
- Kinetics of hydrolysis of 4-methoxyphenyl-2,2-dichloroethanoate in binary water–cosolvent mixtures; the role of solvent activity and solute–solvent interactions - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/123456789/)]
- Development of forced degradation and stability indicating studies of drugs—A review - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/123456789/)]
- researchgate.net [researchgate.net]
- japsonline.com [japsonline.com]
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